

Personal protective equipment for handling N-Methyl-4-pyridone-3-carboxamide

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Compound of Interest

Compound Name: *N-Methyl-4-pyridone-3-carboxamide*

Cat. No.: *B125052*

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Essential Safety and Handling Guide for N-Methyl-4-pyridone-3-carboxamide

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling **N-Methyl-4-pyridone-3-carboxamide**. Adherence to these procedures is critical for ensuring personal safety and maintaining a secure laboratory environment.

Chemical and Physical Properties

A summary of the key quantitative data for **N-Methyl-4-pyridone-3-carboxamide** is presented below.

Property	Value	Source
Molecular Formula	C ₇ H ₈ N ₂ O ₂	
Molecular Weight	152.15 g/mol	[1]
Appearance	White to Off-White Solid	
CAS Number	769-49-3	
Storage Temperature	Store at < -15°C	[1]
Water Solubility	115 g/L (Predicted)	[2]

Hazard Identification and Personal Protective Equipment (PPE)

N-Methyl-4-pyridone-3-carboxamide is considered a potentially toxic compound and an irritant.[2][3] It may be harmful if swallowed, cause skin and eye irritation, and may lead to respiratory irritation.[1] The following PPE is mandatory when handling this compound.

PPE Category	Specification	Rationale
Eye Protection	ANSI Z87.1 certified safety glasses with side shields or chemical splash goggles.	Protects against splashes and dust.
Hand Protection	Chemically resistant gloves (Nitrile gloves are a suitable choice for incidental contact).	Prevents skin contact and absorption.
Body Protection	Standard laboratory coat. A chemically resistant apron is recommended for larger quantities.	Protects against contamination of clothing and skin.
Respiratory Protection	All handling should be conducted in a certified chemical fume hood. If a fume hood is not available, a NIOSH-approved respirator with organic vapor cartridges is required.	Minimizes inhalation of dust or vapors. [4] [5] [6] [7]

Operational Plan: Step-by-Step Handling Procedures

1. Preparation:

- Ensure the designated work area, preferably within a chemical fume hood, is clean and uncluttered.
- Assemble all necessary equipment, including a calibrated balance, appropriate glassware, and spill containment materials.
- Verify that an eyewash station and safety shower are readily accessible.

2. Weighing and Transfer:

- Perform all weighing and transfer operations within a chemical fume hood to control dust and vapors.[4]
- Use a spatula or other suitable tool to handle the solid material, avoiding the creation of dust.
- When preparing solutions, add the solid to the solvent slowly to prevent splashing.

3. Experimental Use:

- Keep all containers of the compound tightly sealed when not in use.
- Avoid direct contact with skin, eyes, and clothing.
- Wash hands thoroughly with soap and water after handling.

4. Spill Management:

- In the event of a small spill, evacuate the immediate area.
- Wearing the appropriate PPE, cover the spill with an inert absorbent material (e.g., vermiculite, sand).
- Carefully collect the absorbed material into a labeled, sealed container for hazardous waste disposal.
- Ventilate the area and decontaminate the spill site.

Disposal Plan

All waste materials containing **N-Methyl-4-pyridone-3-carboxamide** must be treated as hazardous waste.

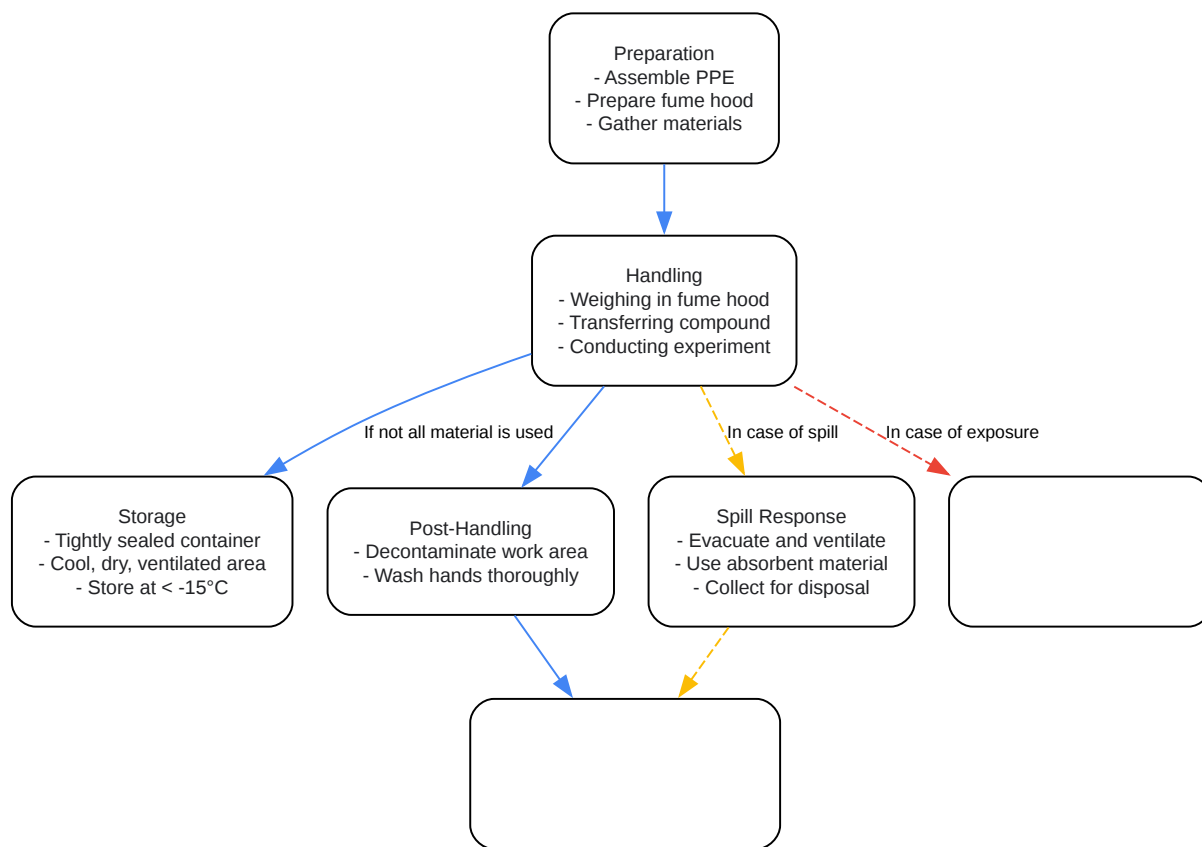
- Solid Waste: Contaminated consumables (e.g., gloves, weighing paper, absorbent materials) should be placed in a designated, labeled hazardous waste container.
- Liquid Waste: Solutions containing the compound should be collected in a sealed, properly labeled hazardous waste container.

- Disposal: All waste must be disposed of in accordance with local, state, and federal regulations.[\[7\]](#)[\[8\]](#)[\[9\]](#) Do not dispose of this chemical down the drain.

Emergency First Aid Procedures

- Inhalation: Move the affected person to fresh air. If breathing is difficult, seek immediate medical attention.[\[10\]](#)
- Skin Contact: Immediately wash the affected area with plenty of soap and water.[\[5\]](#) Remove contaminated clothing. If irritation persists, seek medical attention.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally.[\[5\]](#)[\[10\]](#) Seek immediate medical attention.
- Ingestion: Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.[\[10\]](#)

Workflow for Safe Handling of N-Methyl-4-pyridone-3-carboxamide



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Caption: Workflow for the safe handling of **N-Methyl-4-pyridone-3-carboxamide**.

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